

Urea Phosphate: A Comprehensive Technical Overview of Chemical Identifiers

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Compound of Interest

Compound Name: Urea phosphate

Cat. No.: B1195089

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For researchers, scientists, and drug development professionals, a precise understanding of chemical identifiers is fundamental for accurate documentation, database searching, and regulatory compliance. This technical guide provides a detailed summary of the key chemical identifiers for **urea phosphate**, a compound of interest in various scientific and industrial applications.

Urea phosphate, a salt formed from urea and phosphoric acid, is utilized in applications ranging from fertilizers to laboratory reagents.^{[1][2]} Accurate identification of this compound is crucial for experimental reproducibility and safety. The following sections detail the primary chemical identifiers for **urea phosphate**, presented in a clear, tabular format for ease of reference.

Chemical Identity and Structure

Urea phosphate is a 1:1 adduct of urea and phosphoric acid.^[1] Its formation involves the protonation of the carbonyl oxygen of urea by phosphoric acid. This interaction results in a crystalline solid that is highly soluble in water, producing an acidic solution.^{[1][3]}

Tabulated Chemical Identifiers

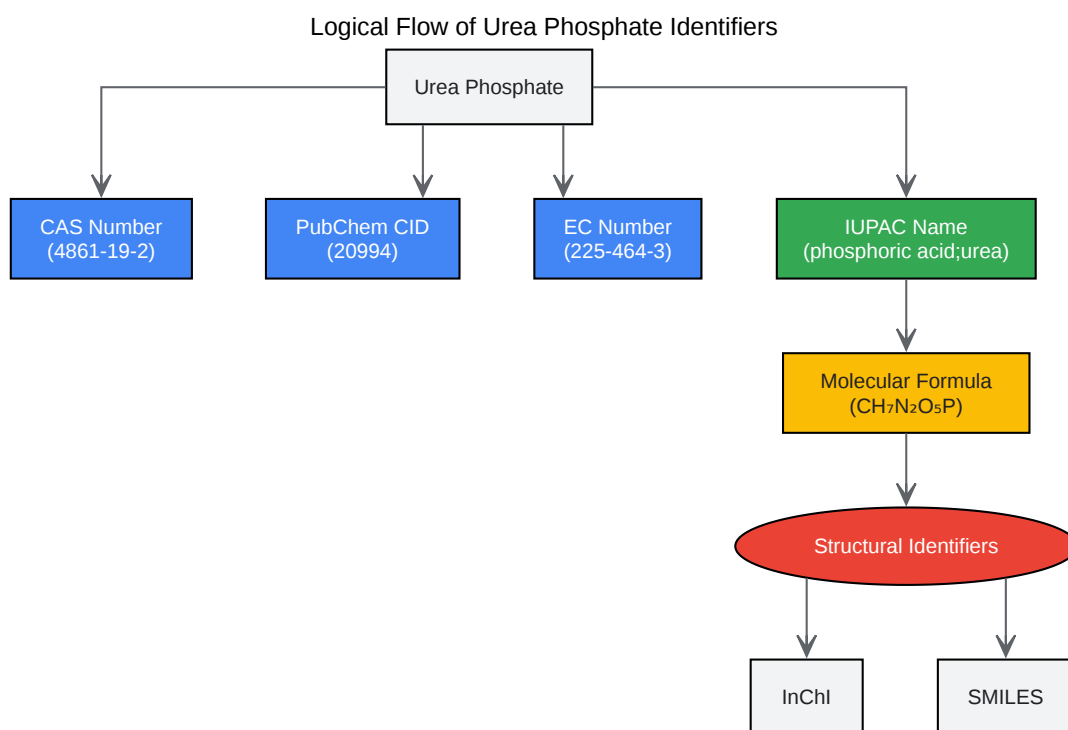
To facilitate straightforward data retrieval and comparison, the essential chemical identifiers for **urea phosphate** are summarized in the table below. These identifiers are sourced from major chemical databases and provide a standardized means of referencing this compound.

Identifier Type	Identifier	Source / Notes
CAS Number	4861-19-2	Chemical Abstracts Service registry number, widely used for substance identification. [2] [4] [5] [6]
4401-74-5	An alternative CAS number also assigned to urea phosphate. [1] [7] [8]	
PubChem CID	20994	A unique identifier in the PubChem Substance and Compound database. [1] [9]
EC Number	225-464-3	European Community number for identifying substances in the European market. [1] [4] [9]
224-534-0	An alternative EC number. [7] [10]	
IUPAC Name	phosphoric acid;urea	The systematic name established by the International Union of Pure and Applied Chemistry. [1] [7] [11]
UNII	TJR0961007	Unique Ingredient Identifier used for regulatory submissions and drug listings. [1] [9]
InChI	InChI=1S/CH4N2O.H3O4P/c2-1(3)4;1-5(2,3)4/h(H4,2,3,4);(H3,1,2,3,4)	International Chemical Identifier, a textual representation of the molecular structure. [7] [12]
InChIKey	DZHMRSPXDUUJER-UHFFFAOYSA-N	A hashed version of the full InChI, used for database searching. [7] [12]

SMILES	<chem>C(=O)(N)N.OP(=O)(O)O</chem>	Simplified Molecular-Input Line-Entry System, a line notation for molecular structures. [1] [7]
Molecular Formula	CH ₇ N ₂ O ₅ P	Represents the elemental composition of the molecule. [1] [3]
Molar Mass	158.05 g/mol	The mass of one mole of the substance. [3] [10]

Logical Relationship of Identifiers

The various identifiers for **urea phosphate** are interconnected, each providing a different layer of information for uniquely defining the compound. The logical flow from the common name to the specific structural representations is crucial for unambiguous chemical communication.



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Caption: Logical flow from common name to specific chemical identifiers for **urea phosphate**.

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